

An In-depth Technical Guide to the Physical Properties of 2-Isobutyrylcyclohexanone

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Compound of Interest

Compound Name: *2-Isobutyrylcyclohexanone*

Cat. No.: *B1365007*

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This technical guide provides a detailed overview of the key physical properties of **2-Isobutyrylcyclohexanone** (CAS No: 39207-65-3), a valuable intermediate in organic synthesis. The document outlines its melting and boiling points, supported by detailed experimental protocols for their determination.

Physicochemical Data

2-Isobutyrylcyclohexanone, also known as 2-(2-methyl-1-oxopropyl)cyclohexanone, is a dicarbonyl compound with the molecular formula $C_{10}H_{16}O_2$ and a molecular weight of 168.23 g/mol [\[1\]](#)[\[2\]](#). At room temperature, it typically presents as a liquid.

Quantitative Physical Properties

A summary of the key physical properties of **2-Isobutyrylcyclohexanone** is presented in the table below for easy reference.

Property	Value	Conditions
Melting Point	38 °C (100 °F)	-
Boiling Point	63 - 64 °C (145 - 147 °F)	at 0.1 hPa
Density	1.0076 g/mL	at 25 °C
Refractive Index	n _{20/D} 1.5006	at 20 °C
Flash Point	104.4 °C (219.9 °F)	closed cup

Data sourced from Sigma-Aldrich Safety Data Sheet[3].

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of organic compounds like **2-Isobutyrylcyclohexanone**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity, as impurities tend to lower and broaden the melting range[1][4].

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[2][3]
- Thermometer
- Sample of **2-Isobutyrylcyclohexanone**

Procedure:

- A small amount of finely powdered, dry **2-Isobutyrylcyclohexanone** is packed into a capillary tube to a height of 1-2 cm[2][3].

- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer[3].
- The sample is heated rapidly at first to determine an approximate melting range. The apparatus is then allowed to cool.
- For an accurate measurement, a fresh sample is heated at a slower rate, approximately 1-2 °C per minute, as the temperature approaches the approximate melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range[3].

Boiling Point Determination under Reduced Pressure

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure[5]. Since **2-Isobutrylcyclohexanone** has a relatively high boiling point at atmospheric pressure, it is often determined under reduced pressure (vacuum) to prevent decomposition. The reported boiling point of 63-64 °C was determined at 0.1 hPa[3].

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath) or a specialized boiling point apparatus
- Vacuum source and manometer

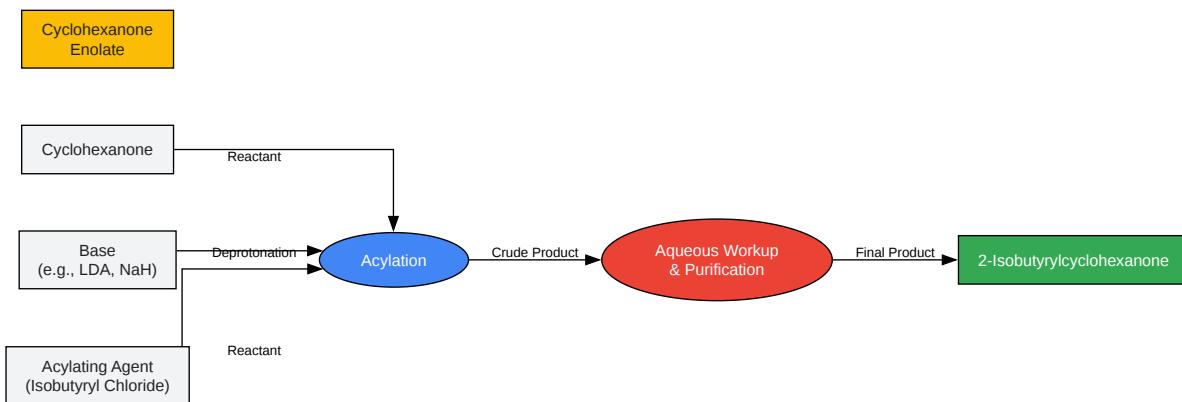
Procedure:

- A small volume of **2-Isobutrylcyclohexanone** is placed into the test tube.
- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample[5][6].

- The apparatus is connected to a vacuum system, and the pressure is reduced to the desired level (e.g., 0.1 hPa), as measured by a manometer.
- The heating bath is heated slowly and steadily[6].
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube[5].
- The heating is carefully adjusted until a continuous and rapid stream of bubbles is observed. The temperature at this point is recorded. This temperature represents the boiling point of the liquid at the applied pressure[6].

Synthetic Workflow Visualization

The synthesis of 2-acylcyclohexanones, such as **2-Isobutyrylcyclohexanone**, is commonly achieved through the acylation of a cyclohexanone enolate. The following diagram illustrates a general workflow for this synthetic transformation.



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